4-Chloro-2-iodobenzaldehyde: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chloro-2-iodobenzaldehyde*
CAS No.:	*132901-37-2*
Cat. No.:	*B596904*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the material safety data for **4-Chloro-2-iodobenzaldehyde**, a halogenated aromatic aldehyde crucial in various synthetic pathways in pharmaceutical and chemical research. As a Senior Application Scientist, the following information is synthesized from available data to ensure a high degree of scientific integrity and practical application in a laboratory setting. This document is structured to provide not just procedural steps but the rationale behind them, ensuring a self-validating system of safety and handling.

Chemical Identity and Properties

4-Chloro-2-iodobenzaldehyde is a substituted benzaldehyde with the molecular formula C_7H_4ClIO.[1] Its structure, featuring both chloro and iodo substitutions on the benzene ring, dictates its reactivity and toxicological profile.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	132901-37-2	[1][2]
Molecular Formula	C_7H_4ClIO	[1]
Molecular Weight	266.46 g/mol	[1]
Storage Temperature	2-8°C	[1]
Physical State	Solid (presumed)	Inferred from related compounds

Hazard Identification and GHS Classification

While a comprehensive, officially registered Material Safety Data Sheet (MSDS) with full toxicological data for **4-Chloro-2-iodobenzaldehyde** is not readily available, supplier information provides a preliminary GHS classification.[3] This classification should be treated as a primary guideline for handling and safety precautions.

GHS Pictogram:



Signal Word:Warning[3]

Hazard Statements:[3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[3]

- P261: Avoid breathing dust.

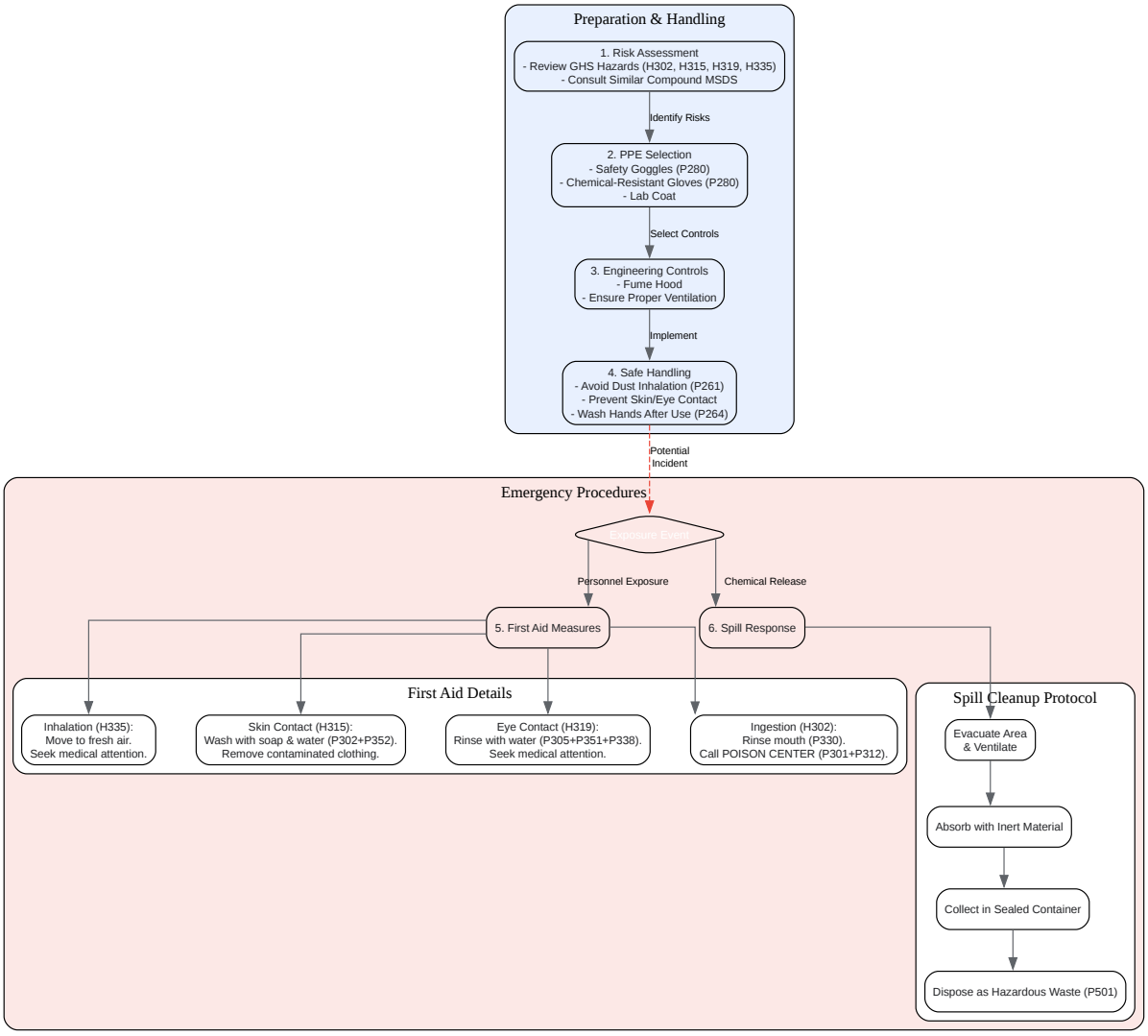
© 2026 BenchChem. All rights reserved.

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/ attention.
- P337+P313: If eye irritation persists: Get medical advice/ attention.
- P362: Take off contaminated clothing and wash before reuse.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Logical Workflow for Safe Handling and Emergency Response

The following diagram outlines the critical decision-making process for handling **4-Chloro-2-iodobenzaldehyde**, from initial risk assessment to emergency procedures. This workflow is designed to be a self-validating system, ensuring that safety is paramount at every step.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for handling **4-Chloro-2-iodobenzaldehyde**.

© 2026 BenchChem. All rights reserved.

Detailed Protocols and Procedures

Exposure Controls and Personal Protection

Given the GHS classification, the following personal protective equipment (PPE) and engineering controls are mandatory. The causality is clear: the identified hazards of skin, eye, and respiratory irritation necessitate physical and environmental barriers to prevent exposure.

- Engineering Controls:
  - Always handle this compound within a certified chemical fume hood to mitigate the risk of inhaling dust or vapors, directly addressing the H335 hazard.[4]
  - Ensure the work area is well-ventilated.
  - An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield that conforms to NIOSH (US) or EN 166 (EU) standards.[5] This is a direct countermeasure to the H319 "Causes serious eye irritation" hazard.
  - Skin Protection:
    - Wear a lab coat at all times.
    - Handle with chemical-resistant gloves (e.g., nitrile rubber).[5] Gloves must be inspected before use, and a proper removal technique must be employed to avoid skin contact.[5] This directly addresses the H315 "Causes skin irritation" hazard.
  - Respiratory Protection: For situations where dust may be generated and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) should be used. This is a secondary control for the H335 hazard.

Handling and Storage

Proper handling and storage are crucial to maintaining the stability of the compound and preventing accidental exposure.

© 2026 BenchChem. All rights reserved.

- Handling:
  - Avoid the formation of dust and aerosols.[5]
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly after handling the material.
  - Keep the container tightly closed when not in use.[4]
- Storage:
  - Store in a cool, dry, and well-ventilated place.
  - Keep the container tightly closed and sealed.[1]
  - Store at the recommended temperature of 2-8°C in an inert atmosphere and protected from light.[1]
  - Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[6]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following procedures are based on standard practices for chemicals with similar GHS classifications.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8][9]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4][7][8] If irritation persists, seek medical attention.
- In Case of Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[7][8] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]

© 2026 BenchChem. All rights reserved.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink one or two glasses of water. Call a poison control center or seek immediate medical attention.[4][5][7][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection, to avoid breathing dust and to prevent contact with skin and eyes.[5]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[5]
- Methods for Cleaning Up:
  - Dampen the spilled solid material with a suitable solvent like 60-70% ethanol to prevent dust generation.
  - Carefully sweep or scoop up the material and place it into a suitable, labeled, and closed container for disposal.[5]
  - Clean the spill area thoroughly with a damp cloth or paper towels, also placing them into the disposal container.
  - Wash the area with soap and water.

Fire-Fighting Measures

While specific flammability data for **4-Chloro-2-iodobenzaldehyde** is unavailable, related compounds like 4-chlorobenzaldehyde are combustible at high temperatures.[4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Combustion may produce toxic and irritating fumes, including carbon oxides, hydrogen chloride, and hydrogen iodide.[4][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

© 2026 BenchChem. All rights reserved.

Disposal Considerations

Dispose of this chemical and its container in accordance with all local, state, and federal regulations. It should be treated as hazardous waste.[5] Offer surplus and non-recyclable solutions to a licensed disposal company.[5]

Toxicological Information

Detailed toxicological studies on **4-Chloro-2-iodobenzaldehyde** are not widely available. The provided GHS hazard statements indicate acute oral toxicity, as well as skin, eye, and respiratory irritation.[3] For context, the LD50 (oral, rat) for the related compound 4-chlorobenzaldehyde is reported as 1575 mg/kg.[4][5] This value suggests moderate acute toxicity if ingested. No information is available regarding the carcinogenicity, mutagenicity, or reproductive toxicity of **4-Chloro-2-iodobenzaldehyde**.

Conclusion

4-Chloro-2-iodobenzaldehyde is a valuable research chemical that must be handled with appropriate caution. The key to its safe use lies in a thorough understanding of its known and potential hazards, the consistent application of engineering controls and personal protective equipment, and preparedness for emergency situations. The protocols outlined in this guide are designed to provide researchers and drug development professionals with a robust framework for managing the risks associated with this compound.

References

- First Aid Procedures for Chemical Hazards | NIOSH | CDC. (n.d.).
- OXFORD LAB FINE CHEM LLP. (n.d.). material safety data sheet - 4-chloro benzaldehyde 98%. Retrieved from [Link]
- Sdfine. (n.d.). 4-CHLOROBENZALDEHYDE. Retrieved from [Link]
- ChemRadar. (n.d.). GHS Classification Search Tool. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 132901-37-2|4-Chloro-2-iodobenzaldehyde|BLD Pharm [bldpharm.com]
- 2. 4-Chloro-2-iodo-benzaldehyde | 132901-37-2 [chemicalbook.com]
- 3. 4-Chloro-2-iodo-benzaldehyde manufacturers and suppliers in india [chemicalbook.com]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [4-Chloro-2-iodobenzaldehyde: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b596904/docs#4-chloro-2-iodobenzaldehyde-a-comprehensive-technical-guide-to-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.